

Technical Overview of Octyl Octanoate

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Compound Focus: Octyl octanoate

CAS No.: 2306-88-9

Cat. No.: S566001

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Property	Value
CAS Registry Number	2306-88-9 [1] [2] [3]
Molecular Formula	C ₁₆ H ₃₂ O ₂ [1] [2] [3]
Average Molecular Weight	256.424 g/mol [1] [2]
Physical State	Colorless clear liquid [1] [4]
Odor Description	Coconut, oily, fruity [1] [4]
Melting Point	-18.0 °C to -17.0 °C [1] [2]
Boiling Point	306.0 °C to 307.0 °C @ 760 mmHg [1] [2]
Flash Point	139.4 °C (283.0 °F) [1] [4]
LogP (o/w)	6.899 (estimated) [1] [2]
Water Solubility	0.060 mg/L @ 25 °C (estimated) [1] [2]
Specific Gravity	0.859 @ 25 °C [1] [4]
Refractive Index	1.435 @ 20 °C [1] [4]

Property	Value
Use Level in Fragrance	Up to 6.0% [1]
Regulatory Status	FEMA 2811 (Flavor & Extract Manufacturers Association) [1] [2]

Key Experimental Protocols

Synthesis via Lipase-Catalyzed Esterification

This enzymatic method provides a selective and efficient alternative to traditional chemical synthesis [5].

Protocol Step	Detailed Description
Biocatalyst Screening & Prep	Lipase from <i>Rhizopus arrhizus</i> , applied as lipase-bearing dead mycelia (LBDM) , showed highest activity. The mycelia itself acts as the immobilization support [5].
Reaction Setup	Incubate 250 I.U. of LBDM biocatalyst with 850 mM octanoic acid (acyl donor) and 750 mM octanol (substrate) in n-hexane [5].
Optimized Conditions	Temperature: 35°C ; Moisture Content: 3% ; Agitation Speed: 150 RPM [5].
Analysis & Quantification	Product analyzed by HPLC with a C-18 column. Mobile phase: 60:40 Methanol:Acetonitrile ; Flow rate: 1.0 mL/min ; Detection: λ_{\max} 210 nm . Quantification via calibration curve (2-200 ppm, R^2 0.9967) [5].
Activity Calculation	One acylation unit is defined as the amount of enzyme that synthesizes one micromole of octyl octanoate per minute ($\mu\text{mol L}^{-1} \text{min}^{-1}$) under the given conditions [5].

Analytical Quantification via GC-MS

A sensitive method was developed for analyzing octanoate (a hydrolysis product of **octyl octanoate**) enrichment in plasma using stable isotope tracers [6].

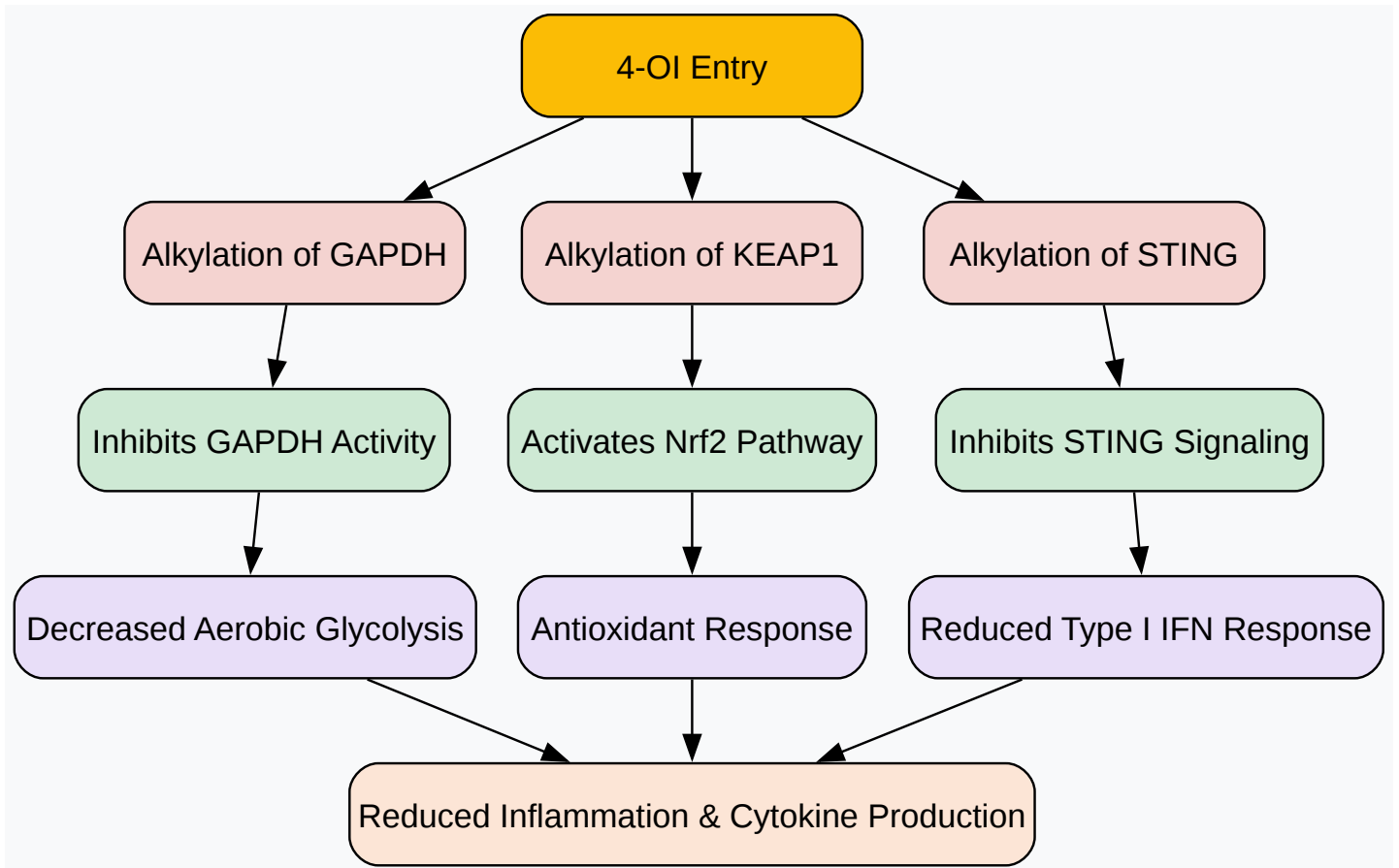
Protocol Step	Detailed Description
Sample Derivatization	100 µL of plasma is mixed with 200 µL of 3M acetyl chloride in isobutanol (derivatization agent) in a GC vial [6].
Incubation	Samples are incubated at 90°C for 60 minutes to form the octanoate isobutyl ester [6].
Extraction	After cooling, 250 µL of chloroform is added. The mixture is vortexed for 1 minute and centrifuged. The lower organic layer containing the derivative is used for analysis [6].
GC-MS Analysis	Analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) . The less volatile isobutyl ester derivative reduces analyte loss and improves the Lower Limit of Quantification (LLOQ) to 0.43 µM [6].
Calibration	A calibration curve is established using known enrichments of stable isotope-labeled octanoate to ensure precision and linearity ($R^2 > 0.99$) [6].

Pharmacological Research on 4-Octyl Itaconate

Note on Compound Distinction: **4-Octyl Itaconate (4-OI)** is a distinct and pharmacologically active derivative of itaconic acid. It is **not the same compound** as the simple ester **octyl octanoate**, but is relevant due to its naming and significant research interest.

4-OI is a cell-permeable derivative of the endogenous immune metabolite **itaconate**. It exerts potent **anti-inflammatory and anti-oxidant** effects, showing therapeutic potential in models of sepsis and other inflammatory diseases [7] [8]. Its core mechanism involves alkylating cysteine residues on key proteins.

The following diagram illustrates the primary anti-inflammatory mechanisms of 4-OI in macrophages:



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Key Molecular Targets and Implications

- **GAPDH and Aerobic Glycolysis:** 4-OI directly alkylates **Cysteine 22** on the glycolytic enzyme GAPDH, inhibiting its activity [8]. This blocks the Warburg-like aerobic glycolysis that pro-inflammatory macrophages rely on, thereby reducing the production of inflammatory cytokines like IL-1 β [8].
- **KEAP1/Nrf2 Axis:** 4-OI alkylates **KEAP1**, leading to the activation of the transcription factor **Nrf2**. This initiates a powerful antioxidant response, protecting cells from oxidative stress [8].
- **STING Pathway:** 4-OI alkylates **Cysteine 91** on the immune adaptor protein STING, inhibiting its palmitoylation and activation [9]. This suppresses the production of type I interferons and pro-inflammatory cytokines, providing a mechanism for its beneficial effects in sepsis [7] [9].
- **Hub Genes in Sepsis:** A network pharmacology study identified eight hub genes (**MMP9, MMP2, SIRT1, PPARA, PTPRC, NOS3, TLR2, HSP90AA1**) through which 4-OI may combat sepsis by regulating inflammatory imbalance, immunosuppression, and oxidative stress [7].

Conclusion

Octyl octanoate serves as a safe fragrance agent, while its namesake, 4-octyl itaconate, is a promising therapeutic metabolite derivative. The experimental protocols for its synthesis and analysis, along with the elucidation of its multi-target anti-inflammatory mechanisms, provide a robust foundation for further scientific and drug development endeavors.

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References

1. octyl octanoate, 2306-88-9 [thegoodscentscopy.com]
2. Showing metabocard for Octyl octanoate (HMDB0033166) [hmdb.ca]
3. Octyl octanoate | C16H32O2 [chemspider.com]
4. Octyl Octanoate (Cas 2306-88-9) [parchem.com]
5. Application of lipase bearing dead mycelia as biocatalyst ... [pmc.ncbi.nlm.nih.gov]
6. Development and validation of a gas chromatography ... [pmc.ncbi.nlm.nih.gov]
7. Mechanisms underlying the therapeutic effects of 4-octyl ... [pmc.ncbi.nlm.nih.gov]
8. 4-Octyl itaconate inhibits aerobic glycolysis by targeting ... [nature.com]
9. Article 4-octyl itaconate as a metabolite derivative inhibits ... [sciencedirect.com]

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